

Chemical Identity and Properties of Quinol Sulfates

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Compound Focus: Quinol sulfate

CAS No.: 17438-29-8

Cat. No.: S568618

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"Quinol sulfate" refers to different metabolites depending on the biological context. The core data for the two identified compounds is summarized in the table below.

Table 1: Comparative Analysis of Quinol Sulfate Metabolites

Property	Quinol Sulfate (Hydroquinone Sulfate) [1]	4-Quinol Sulfate [2]
IUPAC Name	4-hydroxyphenyl hydrogen sulfate	[4-hydroxy-3,5-bis(propan-2-yl)phenyl] oxidanesulfonic acid
Chemical Formula	C ₆ H ₆ O ₅ S	C ₁₂ H ₁₈ O ₅ S
Average Mass	190.176 Da	274.333 Da
Monoisotopic Mass	189.99359 Da	274.087494376 Da
SMILES	<chem>O=S(=O)(O)Oc1ccc(O)cc1</chem>	<chem>CC(C)C1=CC(OS(O)(=O)=O)=CC(C(C)C)=C1O</chem>

Property	Quinol Sulfate (Hydroquinone Sulfate) [1]	4-Quinol Sulfate [2]
InChIKey	FPXPQMOQWJZYBL-UHFFFAOYSA-N	RKAQPQOYAJQIAA-UHFFFAOYSA-N
Synonym(s)	Hydroquinone monosulfate	Not Available
Structural Notes	Mono-sulfated hydroquinone	Hydroxyphenyl ring disubstituted with isopropyl groups and sulfate

Table 2: Predicted Physicochemical and Pharmacokinetic Properties of 4-Quinol Sulfate [2]

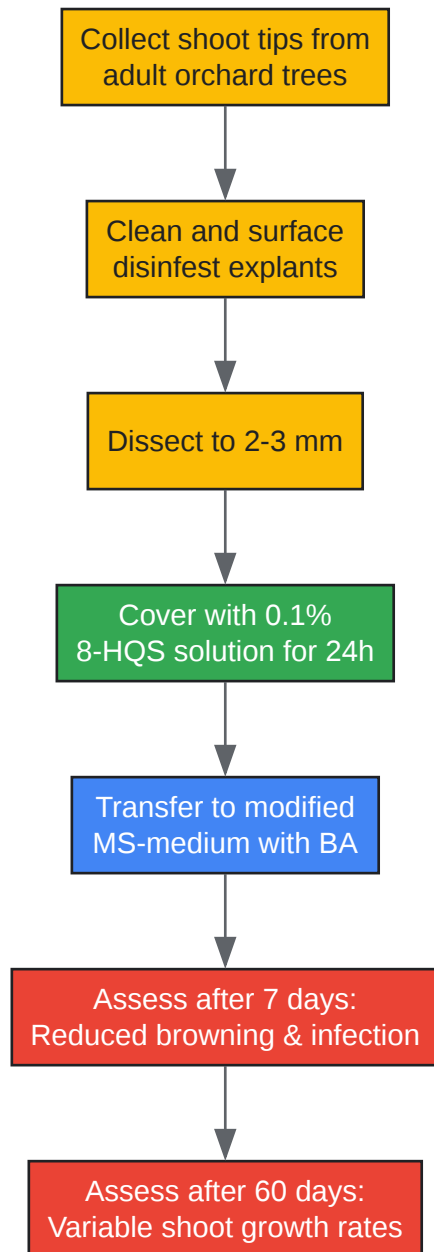
Property	Predicted Value / Outcome
Water Solubility	0.321 mg/mL
logP	3.38
logS	-2.9
pKa (Strongest Acidic)	-1.7
Physiological Charge	-1
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	4
Polar Surface Area (PSA)	83.83 Å ²
Rotatable Bond Count	4
Bioavailability	Yes
Rule of Five	Yes
Ghose Filter	Yes

Property	Predicted Value / Outcome
Veber's Rule	No

Experimental Protocol and Applications

One key experimental application of a **quinol sulfate** variant is in plant tissue culture. The following Graphviz diagram illustrates the core workflow for using **8-Hydroxy-Quinolinol-Sulfate (8-HQS)** to initiate cultures from apple tree material [3].

Experimental Workflow for Plant Tissue Culture using 8-HQS



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Workflow for establishing apple tissue culture using 8-HQS to reduce contamination and browning [3].

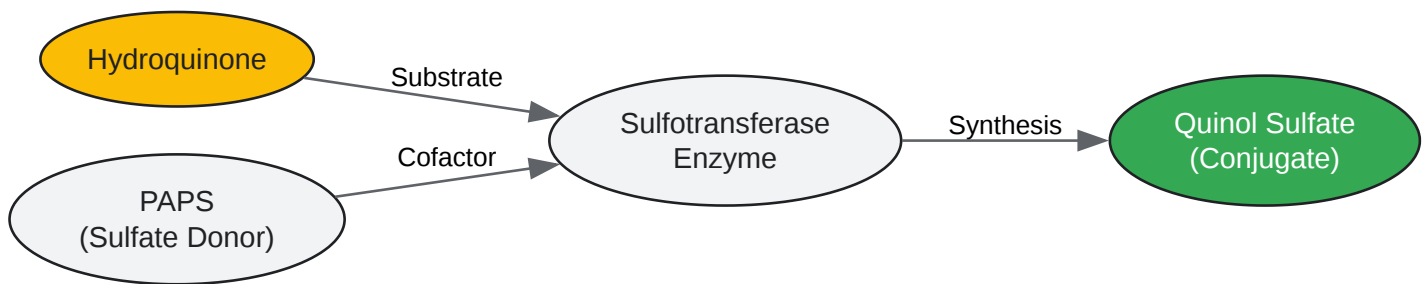
The methodology can be broken down into the following steps [3]:

- **Culture Initiation:** Actively growing shoot tips are collected from adult orchard trees, cleaned, and surface-disinfested.
- **Explant Preparation:** The shoot tips are dissected into 2–3 mm segments.

- **8-HQS Treatment:** Explants are covered with 200 µl of a 0.1% solution of 8-hydroxy-quinolinol-sulfate (8-HQS) for 24 hours.
- **Medium Transfer:** After treatment, explants are moved to a modified MS-medium containing 4.4 µM BA (6-benzyladenine). After two weeks, they are transferred to a medium containing both auxin and cytokinin.
- **Key Outcomes:** The application of 8-HQS significantly reduces the infection rate and inhibits the browning of explants and the media. This method yielded 50–90% sterile explants after 7 days, compared to 100% loss in untreated controls.

Metabolic Pathway and Relationship Visualization

The following diagram illustrates the proposed metabolic relationship between the core hydroquinone molecule and its sulfated derivative, a common phase II detoxification reaction.



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*Proposed conjugation pathway of hydroquinone to form **quinol sulfate** via sulfotransferase.*

Key Insights for Researchers

- **Compound Specificity is Critical:** Researchers must precisely identify which "**quinol sulfate**" metabolite is relevant to their work, as the simple hydroquinone derivative and the disubstituted 4-**Quinol sulfate** have distinct structures, masses, and likely biological roles [1] [2].
- **A Role Beyond Metabolism:** The demonstrated efficacy of 8-HQS in plant tissue culture suggests potential for these compounds as active agents in biotechnology. Its dual action in reducing microbial contamination and inhibiting polyphenol oxidase-mediated browning is particularly valuable for working with sensitive plant genotypes [3].
- **Data Gaps and Research Opportunities:** The available data is strong on identity but limited. Key areas for further investigation include the complete biosynthetic pathways, detailed pharmacokinetics,

specific protein targets, and the full toxicological profile of these metabolites.

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References

1. (CHEBI:71062) quinol sulfate [ebi.ac.uk]
2. Metabolite 4- Quinol | DrugBank Online sulfate [go.drugbank.com]
3. A new, efficient method using 8-hydroxy-quinolinol- sulfate for the... [link.springer.com]

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